

# Mastering Thermocouple Data Acquisition with the MCC-134: An Open-Source Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MCC-134

Cat. No.: B10825966

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the open-source software libraries available for the Measurement Computing Corporation (MCC) 134 Thermocouple HAT for Raspberry Pi. Designed for precision temperature measurement, the **MCC-134** is a powerful tool for laboratory and research applications. This document provides a comprehensive overview of its capabilities, the supporting open-source libraries, and detailed protocols for its implementation in scientific workflows.

## Core Hardware Specifications

The **MCC-134** offers a robust feature set for high-accuracy thermocouple measurements. All quantitative data regarding the device's specifications are summarized in the table below for clear comparison and reference.

Feature	Specification
Input Channels	4 isolated thermocouple inputs[1]
Analog-to-Digital Converter (ADC) Resolution	24-bit[1]
Supported Thermocouple Types	J, K, R, S, T, N, E, and B (software selectable per channel)[1][2]
Cold Junction Compensation (CJC)	Three high-resolution sensors[1][2]
Open Thermocouple Detection	Supported on all channels[1][2]
Update Interval	1 second (minimum)[1]
Raspberry Pi Compatibility	All models with a 40-pin GPIO header[3]
Stackability	Up to eight MCC DAQ HATs can be stacked on a single Raspberry Pi[4]

## The MCC DAQ HAT Open-Source Library

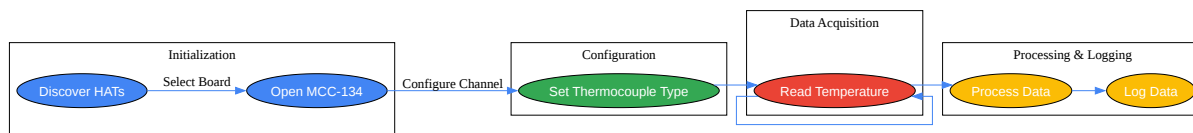
The primary software interface for the **MCC-134** is the open-source MCC DAQ HAT Library.[4] This library provides a comprehensive set of functions and classes for C/C++ and Python, enabling seamless integration into custom data acquisition and analysis pipelines. The library is readily available on GitHub, ensuring transparency and community-driven development.[4]

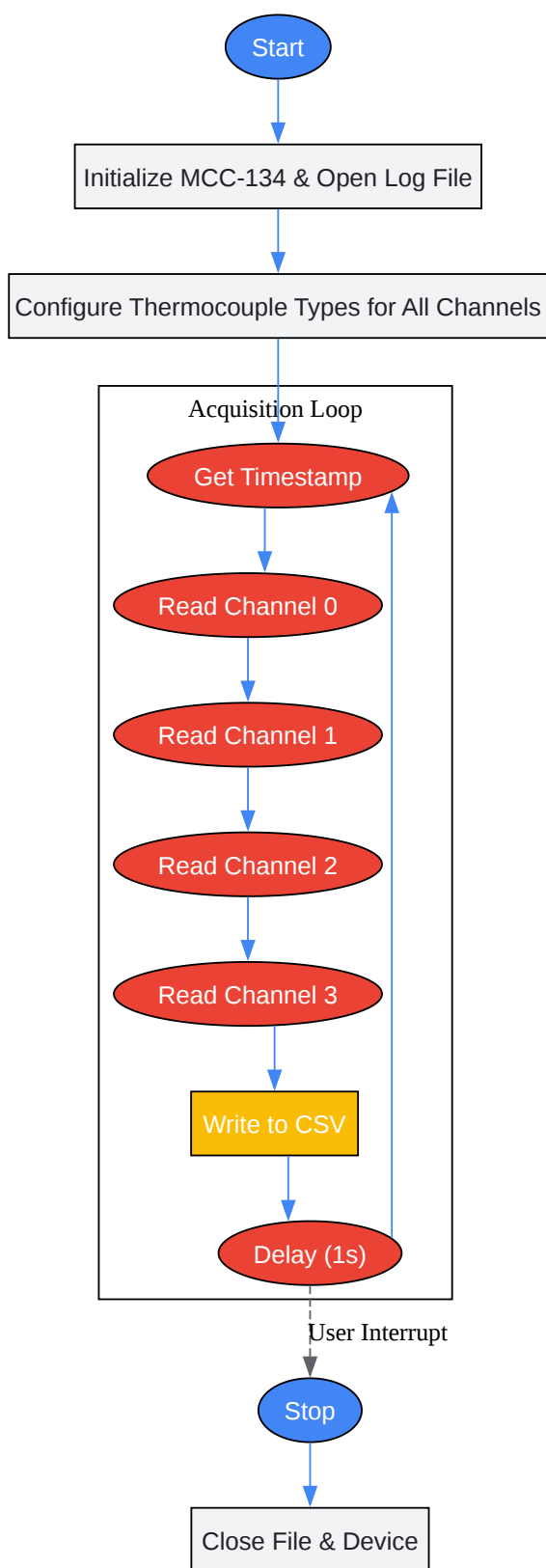
### Library Architecture Overview

The MCC DAQ HAT Library is structured to provide both high-level abstractions for ease of use and low-level control for advanced applications. The core components include:

- **Global Functions/Methods:** These are used to discover and list all connected MCC DAQ HATs on the Raspberry Pi.[5][6]
- **Board-Specific Classes/Functions:** Each MCC DAQ HAT model, including the **MCC-134**, has a dedicated set of functions and classes for accessing its specific features.[5][6] This allows for tailored control over thermocouple type selection, data acquisition, and status monitoring.

The logical workflow for a typical data acquisition application using the MCC DAQ HAT Library is illustrated below.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. MCC134 Thermocouple Measurement DAQ HAT - Digilent | DigiKey [digikey.ca]
- 2. MCC 134 -DAQ-HAT MCC - 4 Thermocouple inputs for Raspberry Pi® [acquisys.fr]
- 3. GitHub - mccdaq/daqhats: MCC DAQ HAT Library for Raspberry Pi [github.com]
- 4. files.digilent.com [files.digilent.com]
- 5. C Library Reference — MCC DAQ HAT Library 1.0.0 documentation [files.digilent.com]
- 6. Python Library Reference — MCC DAQ HAT Library 1.0.0 documentation [files.digilent.com]
- To cite this document: BenchChem. [Mastering Thermocouple Data Acquisition with the MCC-134: An Open-Source Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10825966#exploring-the-open-source-libraries-for-the-mcc-134]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)